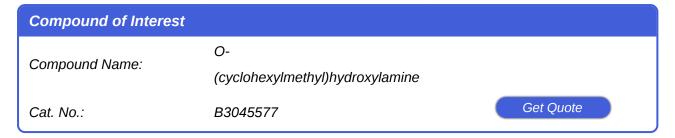


Solubility Profile of O-(cyclohexylmethyl)hydroxylamine: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

O-(cyclohexylmethyl)hydroxylamine is a chemical compound of interest in organic synthesis and medicinal chemistry. As with any compound utilized in research and development, understanding its solubility in various solvents is critical for reaction design, purification, formulation, and biological screening. This technical guide provides an in-depth overview of the expected solubility of **O-(cyclohexylmethyl)hydroxylamine** based on general chemical principles and outlines a standardized experimental protocol for its quantitative determination. While specific solubility data for this compound is not extensively available in public literature, this guide equips researchers with the foundational knowledge and methodologies to ascertain its solubility profile.

General Principles of Hydroxylamine Solubility

The solubility of a substance is governed by the principle of "like dissolves like," which relates to the polarity of the solute and the solvent. **O-(cyclohexylmethyl)hydroxylamine** possesses both a polar hydroxylamine group (-ONH2) capable of hydrogen bonding and a non-polar cyclohexylmethyl group. This amphiphilic nature dictates its solubility across a spectrum of solvents.



- Polar Solvents (e.g., Water, Methanol, Ethanol): The hydroxylamine moiety can form
 hydrogen bonds with polar protic solvents. However, the bulky and hydrophobic
 cyclohexylmethyl group is expected to significantly limit its aqueous solubility compared to
 smaller, un-substituted hydroxylamines. While hydroxylamine itself is very soluble in water,
 the large alkyl substituent in O-(cyclohexylmethyl)hydroxylamine will lead to lower
 solubility in highly polar solvents.[1]
- Non-Polar Solvents (e.g., Hexane, Toluene): The non-polar cyclohexylmethyl group will
 interact favorably with non-polar solvents through van der Waals forces. Consequently, O(cyclohexylmethyl)hydroxylamine is anticipated to exhibit higher solubility in these
 solvents.
- Aprotic Polar Solvents (e.g., Acetone, DMSO): These solvents can engage in dipole-dipole interactions and may act as hydrogen bond acceptors. It is expected that O-(cyclohexylmethyl)hydroxylamine will have moderate to good solubility in these solvents, providing a balance between the interactions with the polar and non-polar parts of the molecule.

Quantitative Solubility Data

As of the compilation of this guide, specific quantitative solubility data for **O- (cyclohexylmethyl)hydroxylamine** in various solvents is not readily available in peer-reviewed literature or chemical databases. The following table provides a qualitative estimation of solubility based on the chemical structure and general principles of solubility for similar compounds. Researchers are encouraged to use the experimental protocol outlined below to determine precise quantitative values.



Solvent	Solvent Type	Expected Solubility
Water	Polar Protic	Low
Methanol	Polar Protic	Moderately Soluble
Ethanol	Polar Protic	Moderately Soluble
Acetone	Polar Aprotic	Soluble
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble
Dichloromethane	Non-polar	Soluble
Toluene	Non-polar	Soluble
Hexane	Non-polar	Sparingly Soluble to Soluble

Experimental Protocol for Solubility Determination

The following protocol is a general method for determining the solubility of an organic compound and is based on the principles outlined in the OECD Guideline for the Testing of Chemicals, Test No. 105: Water Solubility.[2][3] This "shake-flask" method is suitable for substances with solubilities above 10 mg/L.

Objective: To determine the saturation mass concentration of **O- (cyclohexylmethyl)hydroxylamine** in a given solvent at a specific temperature.

Materials:

- O-(cyclohexylmethyl)hydroxylamine (pure substance)
- Selected solvents (analytical grade)
- Volumetric flasks
- Analytical balance (accurate to ±0.1 mg)
- Constant temperature water bath or incubator
- Mechanical shaker



- Centrifuge
- Syringes and filters (e.g., 0.45 μm PTFE or other suitable material)
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-MS, or a validated titration method)

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of O-(cyclohexylmethyl)hydroxylamine to a volumetric flask containing the chosen solvent. The excess solid should be visible to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a constant temperature bath (e.g., 25 °C ± 0.5 °C) on a mechanical shaker.
 - Agitate the mixture for a sufficient time to reach equilibrium. A preliminary test may be needed to determine the time to equilibrium (e.g., agitate for 24, 48, and 72 hours and measure the concentration at each time point; equilibrium is reached when the concentration no longer increases).

Phase Separation:

- After equilibrium is reached, allow the flask to stand in the constant temperature bath for at least 24 hours to allow the excess solid to settle.
- To separate the dissolved solute from the undissolved solid, carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a 0.45 μm filter to remove any remaining solid particles. The filtration apparatus should be pre-equilibrated to the test temperature if possible.
- Quantification:

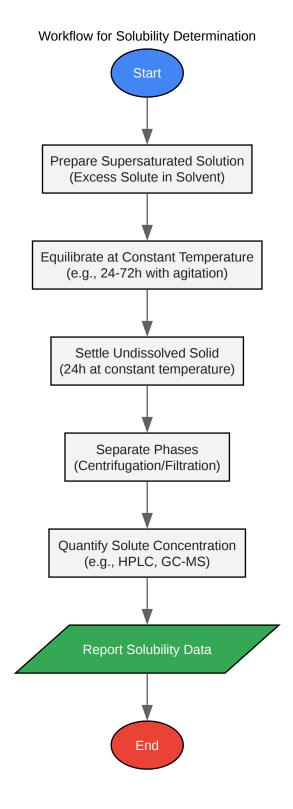


- Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration that falls within the linear range of the chosen analytical method.
- Analyze the diluted solution using a pre-validated analytical method (e.g., HPLC-UV, GC-MS) to determine the concentration of O-(cyclohexylmethyl)hydroxylamine.
- Prepare a calibration curve using standard solutions of known concentrations of O-(cyclohexylmethyl)hydroxylamine to quantify the sample.
- Data Reporting:
 - The solubility should be reported in units of mass per volume (e.g., g/L or mg/mL) or moles per volume (mol/L) at the specified temperature.
 - The experiment should be performed in triplicate to ensure the reliability of the results.

Visualizations

Experimental Workflow for Solubility Determination



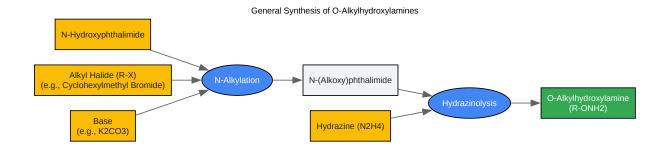


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Caption: A generalized workflow for the experimental determination of solubility.

Representative Synthesis of an O-Alkylhydroxylamine





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Caption: A representative synthetic pathway for O-alkylhydroxylamines.

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